

4-Ethylphenol-d2 CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Ethylphenol-d2

Cat. No.: B12370364

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An In-Depth Technical Guide to 4-Ethylphenol-d2

For researchers, scientists, and professionals in drug development, this technical guide provides comprehensive information on **4-Ethylphenol-d2**, a deuterated analog of 4-Ethylphenol. This document outlines its chemical properties, applications in quantitative analysis, and general experimental procedures.

Core Compound Information

4-Ethylphenol-d2 is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of 4-ethylphenol in various samples.^{[1][2][3]} The deuterium labeling provides a distinct mass difference, allowing for precise measurements using mass spectrometry-based methods, while maintaining nearly identical chemical and physical properties to the unlabeled compound.^[3]

Data Presentation

The key quantitative data for **4-Ethylphenol-d2** are summarized in the table below.

| Property | Value | Citations |
|-------------------|--|-----------|
| CAS Number | 1335401-68-7 | [4] |
| Molecular Weight | 124.18 g/mol | |
| Molecular Formula | C ₈ H ₈ D ₂ O | |

Experimental Protocols and Methodologies

While specific, detailed experimental protocols are often matrix and instrument-dependent, this section provides a generalized methodology for the use of **4-Ethylphenol-d2** as an internal standard for the quantification of 4-ethylphenol, as well as general instructions for the preparation of stock solutions for in vivo studies.

Quantitative Analysis of 4-Ethylphenol using 4-Ethylphenol-d2 Internal Standard

This method is applicable for the analysis of 4-ethylphenol in complex matrices such as wine. The general workflow involves sample preparation, spiking with the internal standard, extraction, and analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Preparation of Standard Solutions:

- Prepare a stock solution of **4-Ethylphenol-d2** in a suitable solvent (e.g., methanol or ethanol).
- Prepare a series of calibration standards of unlabeled 4-ethylphenol.
- Spike each calibration standard and the unknown samples with a known and constant amount of the **4-Ethylphenol-d2** internal standard stock solution.

2. Sample Preparation and Extraction:

- For liquid samples like wine, a direct injection after dilution may be possible for LC-MS/MS analysis.

- Alternatively, a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) can be used to concentrate the analyte and remove interfering matrix components.

3. Chromatographic Analysis:

- GC-MS: The extracted samples are injected into a gas chromatograph equipped with a suitable capillary column to separate 4-ethylphenol from other compounds. The eluent is then introduced into a mass spectrometer.
- LC-MS/MS: The diluted or extracted samples are injected into a liquid chromatograph. Separation is achieved on a suitable column, followed by detection with a tandem mass spectrometer.

4. Mass Spectrometry Detection:

- The mass spectrometer is operated in selected ion monitoring (SIM) mode for GC-MS or multiple reaction monitoring (MRM) mode for LC-MS/MS.
- Specific ions for both 4-ethylphenol and **4-Ethylphenol-d2** are monitored. For instance, for LC-MS/MS, the precursor to product ion transition for 4-ethylphenol is m/z 121 \rightarrow 106, and for 4-ethylguaiacol (a related compound often analyzed concurrently) is m/z 151 \rightarrow 136.
- A calibration curve is generated by plotting the ratio of the peak area of 4-ethylphenol to the peak area of **4-Ethylphenol-d2** against the concentration of the 4-ethylphenol standards.
- The concentration of 4-ethylphenol in the unknown samples is then determined from this calibration curve.

Preparation of Formulations for In Vivo Studies

For in vivo experiments, **4-Ethylphenol-d2** must be formulated appropriately for administration. The following are general examples of how to prepare such formulations.

1. Stock Solution Preparation:

- A stock solution can be prepared by dissolving **4-Ethylphenol-d2** in a solvent such as dimethyl sulfoxide (DMSO).

2. Oral Formulation Example:

- To prepare a suspension for oral administration, a stock solution in DMSO can be further diluted in a vehicle like a 0.5% carboxymethyl cellulose (CMC-Na) solution in water.

3. Injection Formulation Example:

- For an injectable formulation, the DMSO stock solution can be diluted in a vehicle such as a mixture of corn oil. A common ratio is 10% DMSO to 90% corn oil.

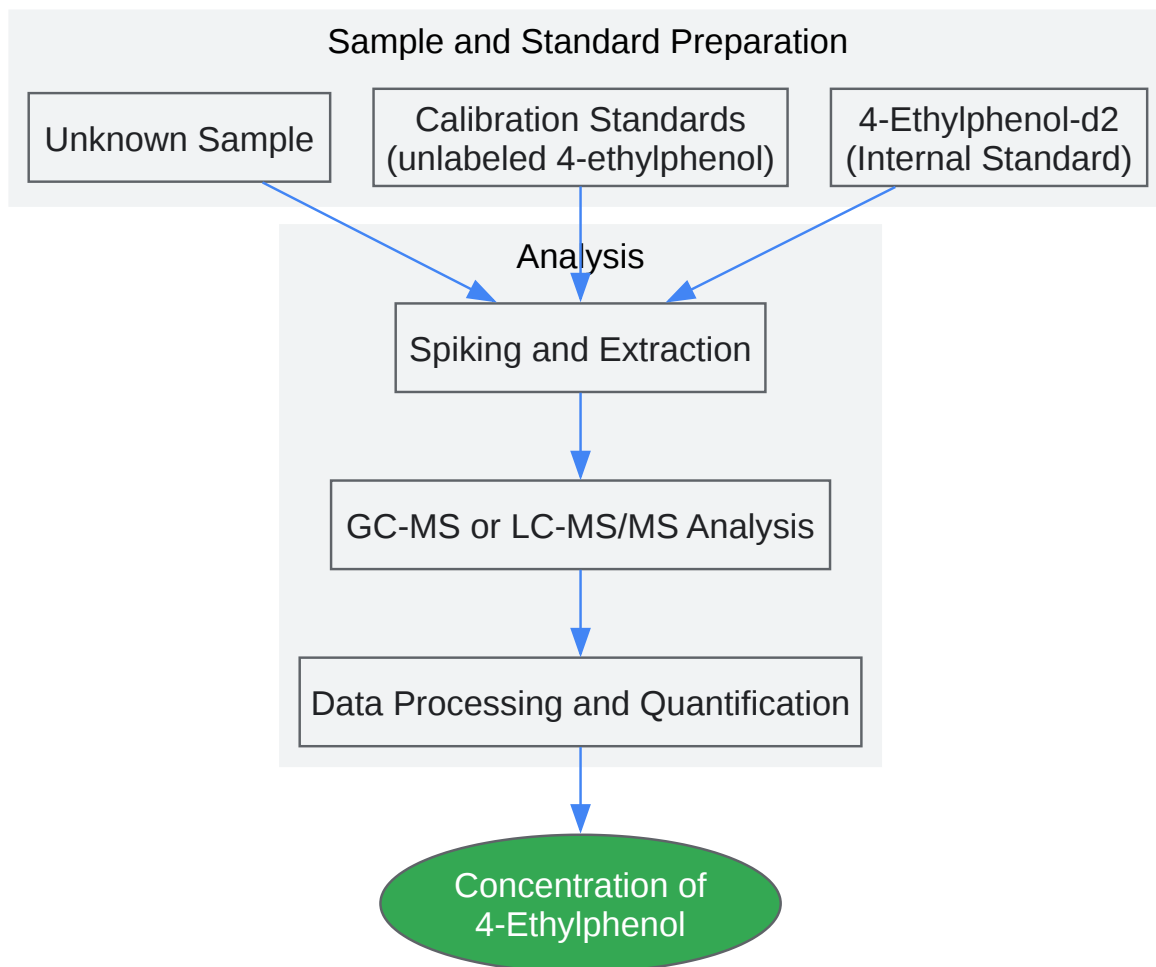
Biological Role and Signaling Pathways of 4-Ethylphenol

Currently, there is no specific signaling pathway documented for **4-Ethylphenol-d2**, as its primary use is as an analytical tracer. However, the parent compound, 4-ethylphenol, exhibits biological activity. It is a phenolic compound that can be produced by intestinal flora and is known as a volatile compound that can impact the aroma of wine. In research settings, 4-ethylphenol has been shown to cause DNA damage in the presence of copper (II) and to reduce oligodendrocyte maturation and myelination in the brain in animal models. It has also been investigated for its antifungal properties against certain plant pathogens. The biosynthesis of 4-ethylphenol involves the decarboxylation of p-coumaric acid to 4-vinylphenol, followed by the reduction to 4-ethylphenol.

Visualizations

Experimental Workflow for Quantification

The following diagram illustrates the general workflow for the quantification of 4-ethylphenol using **4-Ethylphenol-d2** as an internal standard.

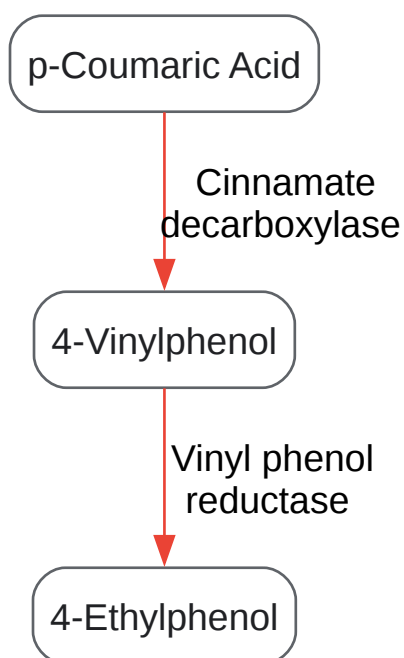


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Caption: Workflow for 4-ethylphenol quantification.

Biosynthesis of 4-Ethylphenol

This diagram shows the two-step biochemical pathway for the formation of 4-ethylphenol from p-coumaric acid.



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